

# 3-Ethyl-2,2,5-trimethylhexane molecular weight and formula

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## Compound of Interest

Compound Name: 3-Ethyl-2,2,5-trimethylhexane

Cat. No.: B14566198

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## An In-depth Guide to the Molecular Properties of 3-Ethyl-2,2,5-trimethylhexane

This document provides a detailed overview of the molecular formula and molecular weight of the organic compound **3-Ethyl-2,2,5-trimethylhexane**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identity

IUPAC Name: **3-Ethyl-2,2,5-trimethylhexane**

## Molecular Formula and Weight

The fundamental characteristics of a molecule are its constituent atoms and its total mass. These are summarized for **3-Ethyl-2,2,5-trimethylhexane** below.

## Determination of Molecular Formula

The molecular formula is derived from the compound's IUPAC name, which defines its structure.

- Parent Chain: The suffix "-hexane" indicates a six-carbon alkane chain.
- Substituents:
  - "3-Ethyl-" indicates an ethyl group ( $-\text{CH}_2\text{CH}_3$ ) attached to the third carbon.

- "2,2,5-trimethyl-" indicates three methyl groups (-CH<sub>3</sub>) attached to the second and fifth carbons.

Summing these components gives a total of 11 carbon atoms and 24 hydrogen atoms, leading to the molecular formula C<sub>11</sub>H<sub>24</sub>.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Calculation of Molecular Weight

The molecular weight (or molar mass) is the sum of the atomic weights of all atoms in the molecule.[\[4\]](#)[\[5\]](#)[\[6\]](#) Using the atomic masses of carbon (approximately 12.011 u) and hydrogen (approximately 1.008 u), the molecular weight is calculated as follows:

$$(11 \times 12.011 \text{ u}) + (24 \times 1.008 \text{ u}) = 132.121 \text{ u} + 24.192 \text{ u} = 156.313 \text{ u}$$

This value is commonly expressed in grams per mole ( g/mol ) for macroscopic quantities.

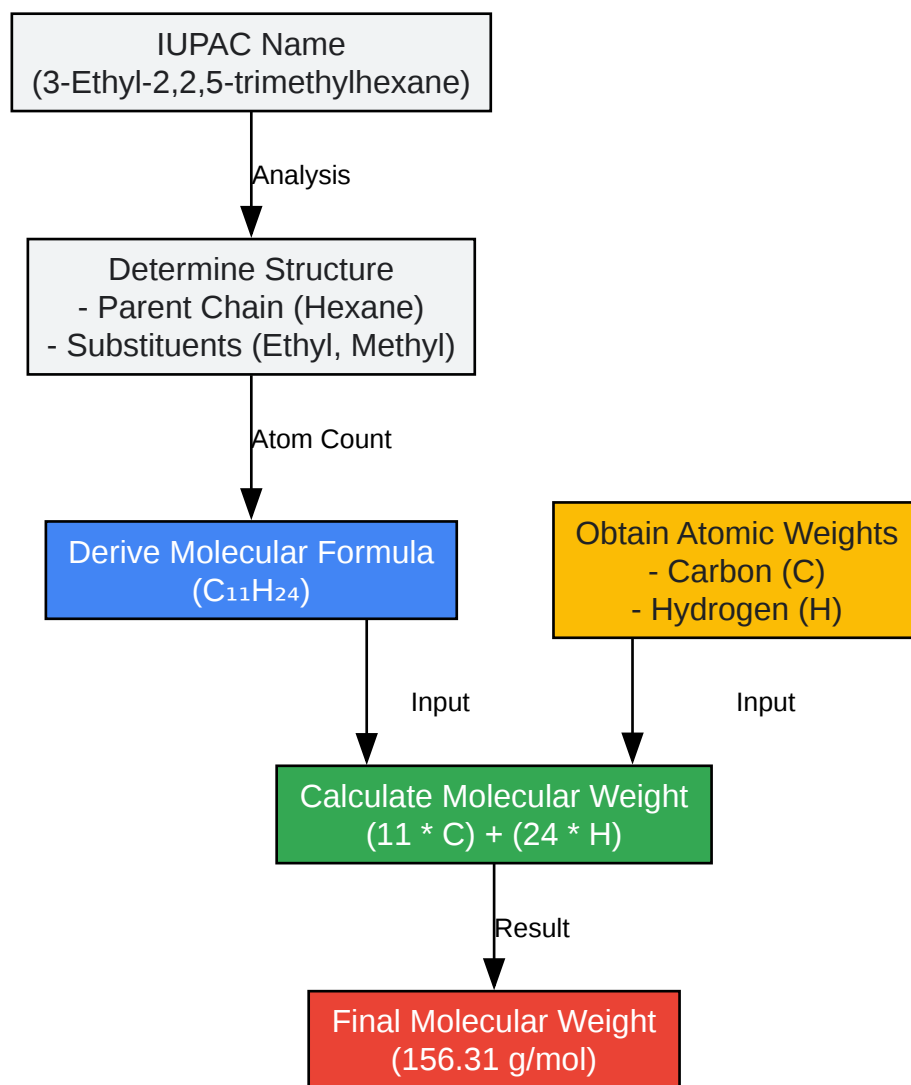
## Data Summary

The quantitative molecular data for **3-Ethyl-2,2,5-trimethylhexane** is presented in the table below for clear reference.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>24</sub>
Molecular Weight	156.31 g/mol <a href="#">[1]</a>
Exact Mass	156.187800766 Da <a href="#">[1]</a>
IUPAC Name	3-ethyl-2,2,5-trimethylhexane <a href="#">[1]</a>
CAS Number	61868-76-6 <a href="#">[1]</a>

## Logical Workflow for Molecular Weight Determination

The process of determining a compound's molecular weight from its name follows a clear logical progression. This workflow is visualized in the diagram below.



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Caption: Workflow for calculating molecular weight from IUPAC nomenclature.

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## References

- 1. 3-Ethyl-2,2,5-trimethylhexane | C<sub>11</sub>H<sub>24</sub> | CID 18669881 - PubChem [pubchem.ncbi.nlm.nih.gov]

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